

Personal protective equipment for handling 5-Nitro-m-xylene-alpha,alpha'-diol

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Compound of Interest

Compound Name: 5-Nitro-m-xylene-alpha,alpha'-diol

Cat. No.: B1330767

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Essential Safety and Handling Guide for 5-Nitro-m-xylene-alpha,alpha'-diol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Nitro-m-xylene-alpha,alpha'-diol** (CAS: 71176-55-1).

Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

I. Quantitative Data Summary

The following table summarizes the key physical and safety data for **5-Nitro-m-xylene-alpha,alpha'-diol**.

Property	Value	Reference
CAS Number	71176-55-1	[1][2][3]
Molecular Formula	C ₈ H ₉ NO ₄	[1][3]
Molecular Weight	183.16 g/mol	[3]
Appearance	Solid	
Melting Point	94-96 °C	[2][4]
Storage Temperature	Room Temperature, sealed in a dry place.	[1][4]
Storage Class	11 - Combustible Solids	

II. Personal Protective Equipment (PPE)

When handling **5-Nitro-m-xylene-alpha,alpha'-diol**, the following personal protective equipment is mandatory to prevent skin contact, eye damage, and inhalation of the solid powder.

A. Eye and Face Protection:

- Chemical safety goggles are required at all times.[5]
- A face shield should be worn in addition to goggles when there is a risk of splashing or dust generation.

B. Skin Protection:

- Gloves: Heavy-duty, chemical-resistant rubber gloves are necessary.[5] Always inspect gloves for integrity before use and use proper removal techniques to avoid skin contact.
- Protective Clothing: A lab coat or chemical-resistant apron must be worn.[5] For tasks with a higher risk of exposure, a chemical-resistant suit is recommended.
- Footwear: Closed-toe shoes are mandatory. For significant spill risks, chemical-resistant boots should be worn.[5]

C. Respiratory Protection:

- A respirator should be worn to prevent inhalation of dust particles.^[5] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.^[5]

III. Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **5-Nitro-m-xylene-alpha,alpha'-diol** from preparation to immediate post-use cleanup.

A. Engineering Controls:

- Ventilation: All work with this compound must be performed in a properly functioning chemical fume hood to minimize inhalation exposure.^[5]
- Safety Equipment: An operational safety shower and eye wash station must be readily accessible.^[5]

B. Handling Procedure:

- Preparation:
 - Designate a specific area within the fume hood for handling the compound.
 - Ensure all necessary PPE is worn correctly before handling the chemical.
 - Have spill cleanup materials readily available.
- Weighing and Transfer:
 - Handle as a solid to avoid generating dust.
 - Use a spatula or other appropriate tool for transfers.
 - If there is a risk of dust, use a wet slurry method for handling.
- During Use:

- Keep the container closed when not in use.^[5]
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water immediately after handling.^[5]
 - Clean the work area and decontaminate any equipment used.

IV. Disposal Plan

Proper disposal of **5-Nitro-m-xylene-alpha,alpha'-diol** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

A. Waste Collection:

- Solid Waste:
 - Collect excess or spilled solid material by sweeping it up carefully to avoid creating dust.^[5]
 - Place the collected material in a clearly labeled, sealed container for hazardous waste.
- Contaminated Materials:
 - Any materials that have come into contact with the chemical, such as gloves, paper towels, and weighing papers, must be considered hazardous waste.
 - Place these items in a designated, sealed hazardous waste bag or container.

B. Waste Storage:

- Store hazardous waste in a cool, dry, and well-ventilated area, away from incompatible materials.

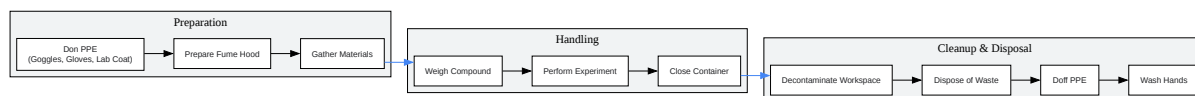
- Ensure the waste container is properly labeled with the chemical name and associated hazards.

C. Final Disposal:

- Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company.
- Do not dispose of this chemical down the drain or in the regular trash.

V. Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **5-Nitro-m-xylene-alpha,alpha'-diol**.



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Safe handling workflow for **5-Nitro-m-xylene-alpha,alpha'-diol**.

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